

Diaplasinin performance validation

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Diaplasinin

CAS No.: 481631-45-2

Cat. No.: S538532

[Get Quote](#)

Experimental Data on Diaplasinin

The table below summarizes the quantitative data from a study on septic mice, demonstrating **Diaplasinin's** effects on survival and cardiac function [1].

Parameter	CLP Model (Untreated)	CLP + 200 nM Diaplasinin	CLP + 400 nM Diaplasinin	Measurement Method
7-Day Survival Rate	Severe reduction	Significant improvement	Significant improvement	Mouse survival monitored over 7 days [1].
Cardiac Function (LVEF)	Significant decrease	Significant improvement towards normal	Significant improvement towards normal	Echocardiography (Philips TIS 0.8) measured Left Ventricular Ejection Fraction [1].
Apoptosis Marker (Cleaved Caspase-3)	Highly expressed	Reduced expression	Reduced expression	Immunohistochemistry (IHC) and Western blotting of heart tissue [1].
Key Target (Serpine1)	Upregulated	Inhibited activity	Inhibited activity	Western blot analysis of heart tissue [1].

Detailed Experimental Protocol

The data in the table above was generated using the following methodologies [1]:

- **In Vivo Model (Mouse):**

- **Animal Model:** Male, 8-week-old C57BL/6 mice.
- **Sepsis Induction:** Sepsis was induced via **cecal ligation and puncture (CLP)**. The cecum was ligated ~1 cm from its end and punctured with a needle. Sham-operated mice underwent the same surgery without ligation or puncture.
- **Treatment:** Mice received intraperitoneal injections of **Diaplasinin** (200 nM or 400 nM) daily.
- **Outcome Measures:**
 - **Survival:** Monitored for 7 days.
 - **Cardiac Function:** Assessed at day 1 post-CLP using ultrasonic echocardiography to measure Left Ventricular Ejection Fraction (LVEF) and Fractional Shortening (LVFS).
 - **Tissue Analysis:** Heart tissues were collected for immunohistochemistry (IHC) and Western blotting to detect Cleaved Caspase-3 and Serpine1 protein levels.

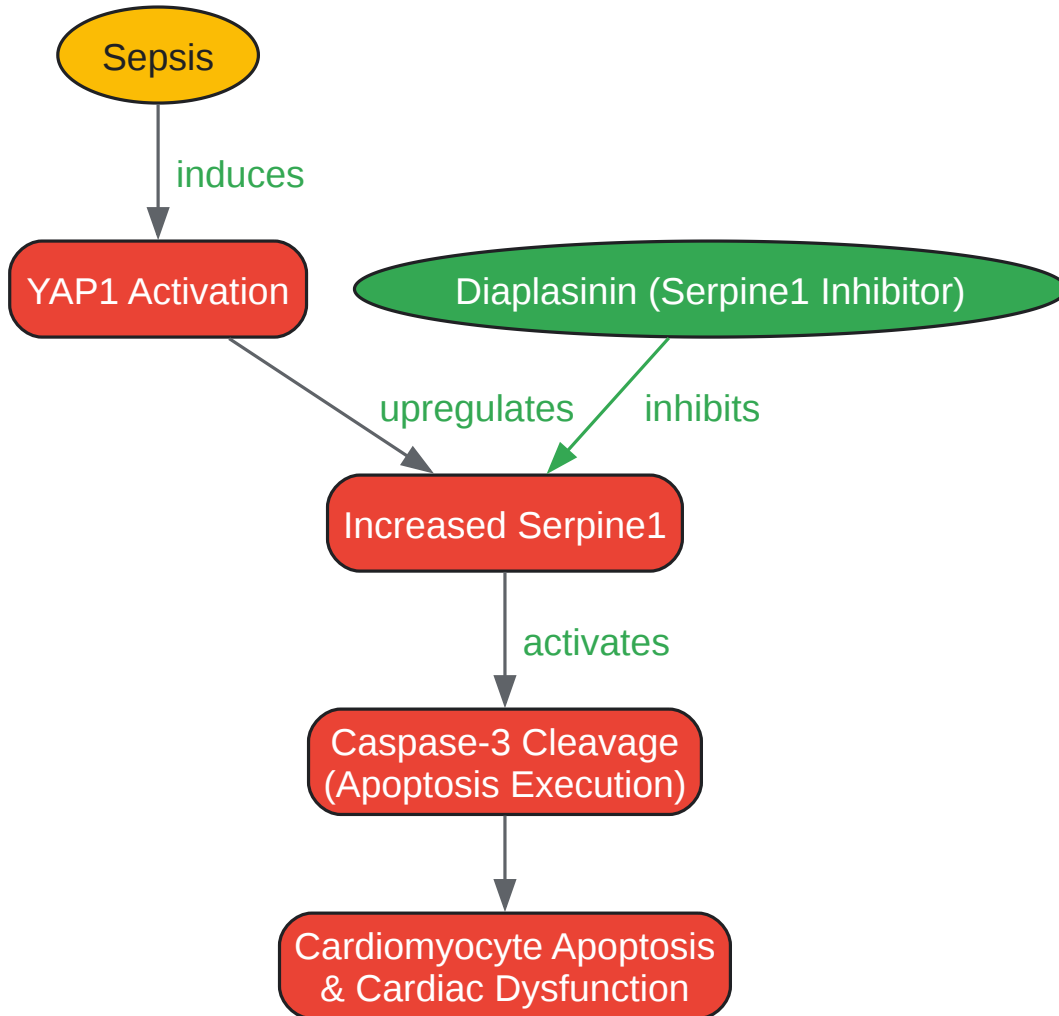
- **In Vitro Model (Cell):**

- **Cell Line:** Mouse atrial cardiomyocytes (HL-1 cell line).
- **Apoptosis Induction:** Cells were exposed to bacterial **lipopolysaccharide (LPS)** at 10.0 mg/L for 24 hours.
- **Gene Silencing:** siRNA was used to silence YAP1 and Serpine1 genes in HL-1 cells to confirm their role in the pathway.
- **Viability Assay:** Cell viability was measured using a **CCK-8 assay**.

Signaling Pathway Diagram

The study concluded that **Diaplasinin** protects against sepsis-induced cardiac dysfunction by inhibiting cardiomyocyte apoptosis via the **YAP1/Serpine1/Caspase-3 pathway** [1]. The following diagram illustrates this mechanism:

Diaplasinin Inhibits Sepsis-Induced Cardiomyocyte Apoptosis



[Click to download full resolution via product page](#)

The diagram shows the pathway through which sepsis leads to heart damage. Sepsis activates YAP1, which increases Serpine1. Serpine1 in turn activates Caspase-3, the key executor of cell death, leading to the death of heart muscle cells and subsequent cardiac dysfunction. **Diaplasinin** acts as a Serpine1 inhibitor, blocking this chain of events at a critical point [1].

Interpretation and Future Directions

The experimental data validates **Diaplasinin's** potential as a therapeutic agent for septic cardiomyopathy by specifically targeting the Serpine1-mediated apoptotic pathway [1].

- **Mechanism of Action:** The study provides evidence that the protective effect is achieved through the inhibition of Serpine1, which sits downstream of YAP1 in the apoptosis signaling cascade.
- **Research Context:** It is important to note that this is a single preclinical study. A true performance comparison with other alternatives (e.g., different Serpine1 inhibitors, or other cardioprotective drugs) cannot be constructed from the available public data at this time.

To build a more comprehensive comparison guide, further information would be needed on:

- **Direct Comparators:** Efficacy data for other investigational Serpine1 inhibitors.
- **Standard of Care:** How this mechanistic approach compares to current supportive therapies for sepsis-induced organ dysfunction.
- **Clinical Data:** Results from human trials, which are not yet available.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Sepsis induces the cardiomyocyte apoptosis and cardiac ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Diaplasinin performance validation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b538532#diaplasinin-performance-validation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com